

Application Note: Analysis of Confertifolin by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Confertifolin*

CAS No.: 1811-23-0

Cat. No.: B156486

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Confertifolin is a sesquiterpenoid compound with the molecular formula $C_{15}H_{22}O_2$ and a molecular weight of approximately 234.33 g/mol. [1][2][3][4] It is a naturally occurring compound isolated from various plant species, including *Polygonum hydropiper*. [1][2]

Confertifolin has garnered significant interest in biochemical research due to its broad-spectrum biological activities, including antimicrobial and insecticidal properties. [1] Studies have demonstrated its efficacy against bacteria such as *Enterococcus faecalis* and various fungi, as well as potent larvicidal and adulticidal effects against mosquitoes like *Aedes aegypti*. [1]

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and highly effective analytical technique for the qualitative and quantitative analysis of volatile and thermally stable compounds like **Confertifolin**. [5][6] This method provides detailed information on the molecular mass and fragmentation patterns of the analyte, enabling precise identification and

quantification in complex matrices such as plant extracts. This application note provides a comprehensive protocol for the extraction and subsequent GC-MS analysis of **Confertifolin**.

Experimental Protocols

This section details the necessary materials, reagents, and step-by-step procedures for the extraction and GC-MS analysis of **Confertifolin** from a plant matrix.

1. Materials and Reagents

- Solvents: Methanol (HPLC grade), Acetone (HPLC grade), Hexane (HPLC grade), Ethyl Acetate (HPLC grade)
- Standards: **Confertifolin** analytical standard
- Chemicals: Anhydrous Sodium Sulfate, Silica Gel (60-120 mesh) for column chromatography
- Equipment: Rotary evaporator, Ultrasonic bath, Vortex mixer, Glass columns for chromatography, Standard laboratory glassware, 0.45 µm syringe filters

2. Sample Preparation: Extraction Protocol

This protocol is adapted from standard methods for extracting sesquiterpene lactones from plant material.^{[5][7]}

- Drying and Grinding: Air-dry the plant material (e.g., leaves of *Polygonum hydropiper*) in the shade to preserve thermolabile compounds. Grind the dried material into a fine powder.
- Solvent Extraction:
 - Macerate 100 g of the powdered plant material in 500 mL of acetone (or methanol).^[7]
 - Stir the mixture for 18-24 hours at room temperature.^[7]
 - Alternatively, sonicate the mixture for 30-60 minutes in an ultrasonic bath to enhance extraction efficiency.^[5]
- Filtration and Concentration:

- Filter the extract through filter paper to remove solid plant debris.^[5]
- Concentrate the filtrate under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C to obtain the crude extract.
- Fractionation (Optional):
 - To purify **Confertifolin** and remove interfering compounds, the crude extract can be fractionated using silica gel column chromatography.
 - Create a slurry of silica gel in n-hexane and pack it into a glass column.
 - Adsorb the crude extract onto a small amount of silica gel and load it onto the column.
 - Elute the column with a gradient of n-hexane and ethyl acetate, starting with 100% n-hexane and gradually increasing the polarity.^[7]
 - Collect fractions and monitor them by Thin Layer Chromatography (TLC) to identify those containing **Confertifolin**.
- Final Sample Preparation:
 - Evaporate the solvent from the fraction(s) containing **Confertifolin**.
 - Dissolve a known quantity of the dried extract or purified compound in a suitable volatile solvent (e.g., acetone) to a final concentration of approximately 1 mg/mL.
 - Filter the solution through a 0.45 µm syringe filter before injecting it into the GC-MS system.

3. GC-MS Instrumentation and Conditions

The following parameters are based on established methods for the analysis of sesquiterpenes and sesquiterpene lactones.^{[7][8]}

Parameter	Recommended Setting
Gas Chromatograph	Agilent 6890N, Shimadzu 17A, or equivalent
Mass Spectrometer	Agilent 5977A MSD, Shimadzu QP 5050A, or equivalent
Column	HP-5MS or DB-5 fused silica capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness)
Carrier Gas	Helium, at a constant flow rate of 1.0 mL/min
Injector Temperature	250 °C
Injection Mode	Splitless or Split (e.g., 40:1 ratio)[7]
Injection Volume	1 µL
Oven Program	Initial temp 50-60°C, ramp at 10°C/min to 280°C, hold for 5 min[7][8]
MS Transfer Line Temp	250 - 280 °C[8][9]
Ionization Mode	Electron Impact (EI)
Ionization Energy	70 eV[9]
Mass Scan Range	40 - 400 amu[7]
Solvent Delay	3 - 5 min

4. Data Analysis

- Qualitative Analysis: Identify the **Confertifolin** peak in the total ion chromatogram (TIC) by comparing its mass spectrum with reference spectra from libraries such as NIST and Wiley. [6] The mass spectrum of **Confertifolin** will show a molecular ion peak (M⁺) corresponding to its molecular weight (m/z 234) and characteristic fragment ions.
- Quantitative Analysis: Prepare a calibration curve using a certified **Confertifolin** analytical standard at various concentrations. The concentration of **Confertifolin** in the sample can be determined by comparing its peak area to the calibration curve.

Data Presentation

Quantitative data should be organized for clarity and ease of comparison.

Table 1: Reported Biological Activity of **Confertifolin**

This table summarizes the minimum inhibitory concentration (MIC) values of **Confertifolin** against various microorganisms.[\[1\]](#)[\[10\]](#)

Organism	Type	MIC (µg/mL)
Enterococcus faecalis	Bacterium	31.25
Scopulariopsis sp.	Fungus	7.81
Curvularia lunata	Fungus	7.81
Epidermophyton floccosum	Fungus	7.81
Aspergillus niger	Fungus	31.25
Botrytis cinerea	Fungus	31.25

Table 2: Example Quantitative GC-MS Analysis Results

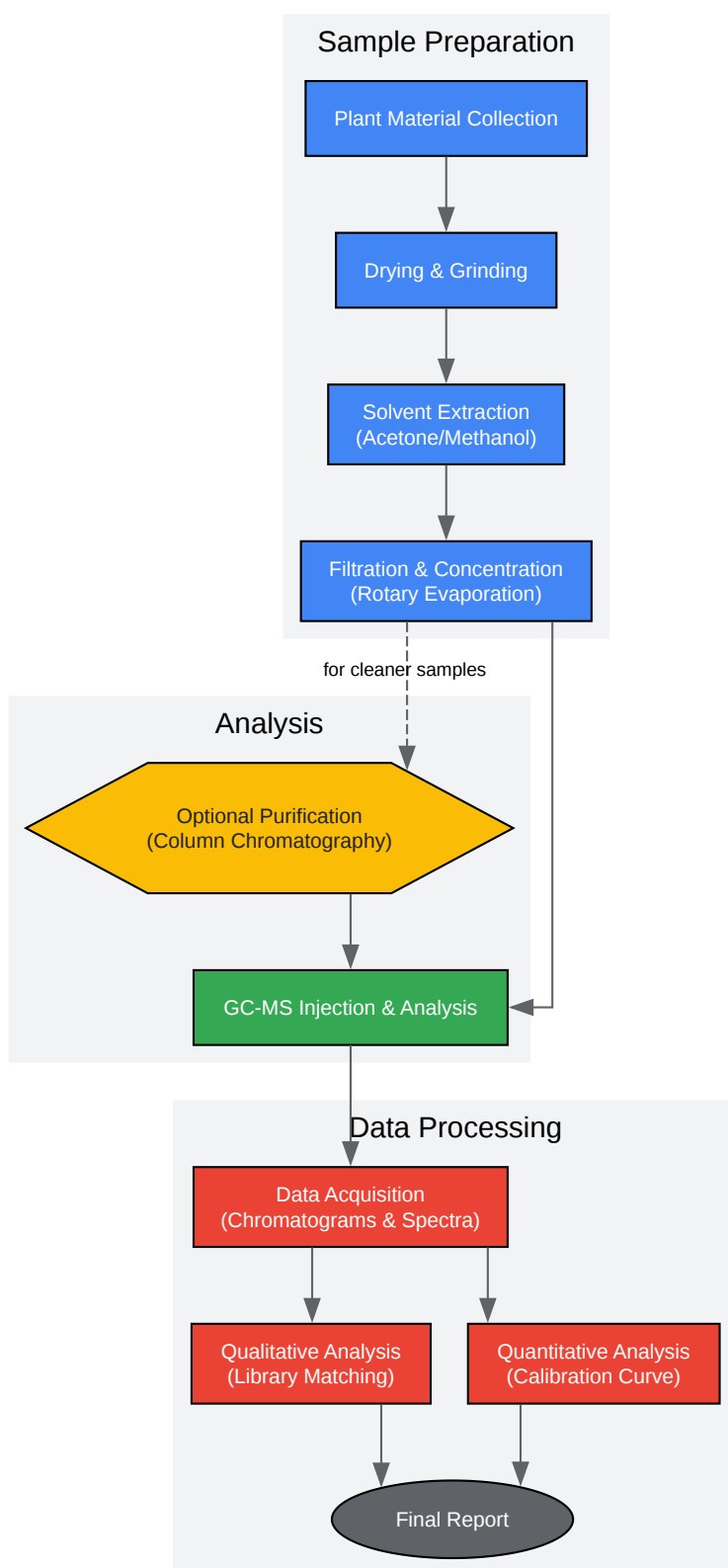
This table presents a hypothetical result for the quantification of **Confertifolin** in a plant extract.

Sample ID	Retention Time (min)	Peak Area	Concentration (µg/mL)	% RSD (n=3)
Standard 1 (10 µg/mL)	15.21	150,000	10.0	N/A
Standard 2 (50 µg/mL)	15.21	755,000	50.0	N/A
Plant Extract A	15.22	452,100	30.1	1.8%
Plant Extract B	15.21	289,500	19.3	2.1%

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the GC-MS analysis of **Confertifolin**.



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Caption: Workflow for **Confertifolin** analysis.

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References

- 1. Confertifolin - CAS 1811-23-0 - For Research Use [[benchchem.com](https://www.benchchem.com)]
- 2. (+)-Confertifolin | C₁₅H₂₂O₂ | CID 442187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Confertifolin [webbook.nist.gov]
- 4. Confertifolin | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 6. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 7. [scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- 8. GC-MS Study and Isolation of A Sesquiterpene Lactone from Artemisia Pallens – Oriental Journal of Chemistry [[orientjchem.org](https://www.orientjchem.org)]
- 9. Gas chromatography – Mass spectrometry (GC-MS) profiling reveals newly described bioactive compounds in Citrullus colocynthis (L.) seeds oil extracts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Antimicrobial activity of confertifolin from Polygonum hydropiper - PubMed [pubmed.ncbi.nlm.nih.gov]
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